

Personal protective equipment for handling Dimethyl 5-methylisophthalate

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Compound of Interest

Compound Name: Dimethyl 5-methylisophthalate

Cat. No.: B100528

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Essential Safety and Handling Guide for Dimethyl 5-methylisophthalate

Disclaimer: A specific Safety Data Sheet (SDS) for **Dimethyl 5-methylisophthalate** (CAS No. 17649-58-0) was not located. The following guidance is based on the available safety information for the closely related compound, Dimethyl isophthalate (CAS No. 1459-93-4). Researchers should handle **Dimethyl 5-methylisophthalate** with caution and adhere to the safety protocols outlined below as a minimum standard. A thorough risk assessment should be conducted before use.

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Dimethyl 5-methylisophthalate**. It outlines the necessary personal protective equipment (PPE), safe handling procedures, and disposal plans to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Dimethyl 5-methylisophthalate**, based on the safety data for Dimethyl isophthalate.

Protection Type	Recommended Equipment	Specifications and Use
Eye and Face Protection	Chemical safety goggles or a face shield worn over safety glasses.	Must meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] A face shield is recommended when there is a risk of splashing.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber) and a lab coat.	Inspect gloves before use. Wear appropriate protective gloves and clothing to prevent skin exposure. [1]
Respiratory Protection	Generally not required under normal use with adequate ventilation.	If dust is generated or ventilation is inadequate, a NIOSH/MSHA approved respirator may be necessary. [2]
Footwear	Closed-toe shoes.	Shoes must cover the entire foot.

Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize exposure and ensure laboratory safety.

Engineering Controls

- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.[\[2\]](#)
- Eyewash and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[\[2\]](#)

Handling Procedures

- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[2\]](#)

- Avoid Inhalation: Do not breathe dust or vapors.[2]
- Grounding: For larger quantities, ground all equipment containing the material to prevent static discharge.
- Hygiene: Wash hands thoroughly after handling.[1]

Storage Requirements

- Container: Keep the container tightly closed.
- Conditions: Store in a cool, dry, and well-ventilated place.
- Incompatibilities: Keep away from strong oxidizing agents.[2]

Disposal Plan

Proper disposal of chemical waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Classification

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste. Consult local, regional, and national hazardous waste regulations for complete and accurate classification.[1]

Disposal Method

- Unused Material: Dispose of contents and container to an approved waste disposal plant.[1]
- Empty Containers: Do not reuse empty containers. Dispose of them in accordance with federal, state, and local regulations.
- Environmental Precautions: Do not allow the product to enter drains.[1]

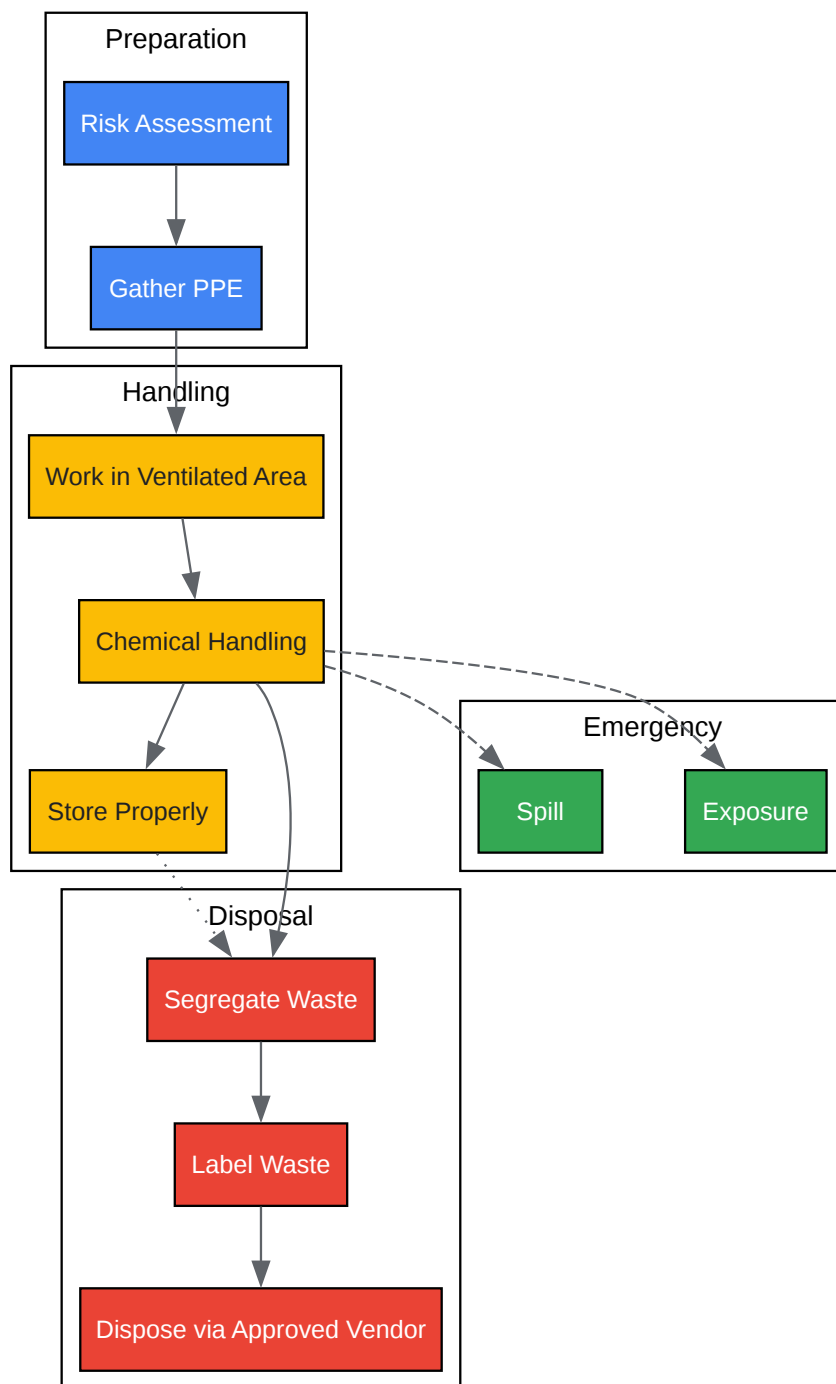
Emergency Procedures

In the event of an emergency, follow these first-aid measures and seek medical attention.

Exposure Type	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. [1]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention. [1]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. [1]
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical attention. [1]

Workflow for Safe Handling of Dimethyl 5-methylisophthalate

Safe Handling and Disposal Workflow for Dimethyl 5-methylisophthalate

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **Dimethyl 5-methylisophthalate**.

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References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Dimethyl 5-methylisophthalate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100528#personal-protective-equipment-for-handling-dimethyl-5-methylisophthalate]

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